

Navigating Butafenacil in the Lab: A Technical Safety Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butafenacil*

Cat. No.: *B1668078*

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe laboratory handling of **Butafenacil**. **Butafenacil** is a herbicide of the uracil chemical class that functions by inhibiting the protoporphyrinogen oxidase enzyme.^{[1][2]} While classified as having low acute toxicity via oral, dermal, or inhalation routes in rats, proper handling and safety precautions are paramount to ensure personnel safety and experimental integrity.^[1]

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Butafenacil**?

A1: **Butafenacil** may cause damage to organs through prolonged or repeated exposure.^{[3][4]} It is also recognized as a slight eye irritant. While it has low acute toxicity, repeated oral exposure in animal studies has shown hematological effects, as well as impacts on the liver and kidneys. It is classified as "not likely to be carcinogenic to humans" and is not considered mutagenic.

Q2: What are the key physical and chemical properties of **Butafenacil**?

A2: **Butafenacil** is a white, fine powder with a slight to odorless scent. Key quantitative properties are summarized in the table below.

Q3: What Personal Protective Equipment (PPE) is required when handling **Butafenacil**?

A3: To minimize exposure, the following PPE is mandatory:

- Eye Protection: Safety goggles or a face shield should be worn at all times to protect against splashes.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene) are required. Leather or fabric gloves are not suitable as they can absorb the chemical.
- Body Protection: A lab coat or chemical-resistant apron should be worn. For tasks with a higher risk of splashing, chemical-resistant suits are recommended.
- Footwear: Closed-toe shoes are mandatory. Chemical-resistant boots are advised when handling larger quantities or during spill clean-up.

Q4: What are the proper storage conditions for **Butafenacil**?

A4: **Butafenacil** should be stored in its original, tightly closed container in a cool, dry, and well-ventilated area, away from direct sunlight and sources of heat. It should also be stored away from strong acids, strong bases, and strong oxidizing agents.

Q5: How should **Butafenacil** waste be disposed of?

A5: **Butafenacil** is very toxic to aquatic life with long-lasting effects. Therefore, it should not be disposed of down the drain or in regular waste streams. All waste containing **Butafenacil** should be collected in a designated, labeled container and disposed of as hazardous waste according to local, state, and federal regulations.

Troubleshooting Guide

Scenario 1: Accidental Skin or Eye Contact

- Issue: **Butafenacil** comes into contact with skin or eyes.
- Solution:
 - Skin Contact: Immediately wash the affected area thoroughly with soap and water for at least 15-20 minutes. Remove any contaminated clothing.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.

Scenario 2: Accidental Inhalation

- Issue: Researcher suspects inhalation of **Butafenacil** powder.
- Solution:
 - Immediately move the individual to fresh air.
 - If the person is not breathing, call for emergency medical assistance and, if trained, begin artificial respiration.
 - Seek medical attention, even if symptoms are not immediately apparent.

Scenario 3: Accidental Ingestion

- Issue: A researcher accidentally ingests **Butafenacil**.
- Solution:
 - Do NOT induce vomiting.
 - Rinse the mouth with water.
 - Seek immediate medical attention and provide the Safety Data Sheet (SDS) for **Butafenacil** to the medical personnel.

Scenario 4: Chemical Spill

- Issue: A small amount of **Butafenacil** powder is spilled on a lab bench.
- Solution:
 - Alert others in the vicinity and restrict access to the spill area.
 - Wearing appropriate PPE, carefully clean up the spill. Avoid generating dust.

- Use an absorbent material like sand or earth to contain the spill.
- Collect the spilled material into a designated hazardous waste container.
- Decontaminate the spill area with a detergent and water solution.

Data Presentation

Table 1: Physical and Chemical Properties of **Butafenacil**

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₈ ClF ₃ N ₂ O ₆	
Molecular Weight	474.82 g/mol	
Physical State	Fine white powder	
Melting Point	113.0 to 113.6 °C	
Boiling Point	Decomposes at ~293 °C	
Water Solubility	10 mg/L at 25 °C	
Vapor Pressure	7.4 x 10 ⁻⁹ Pa at 25 °C	
Log KOW (Partition Coefficient)	3.19 at 25 °C	

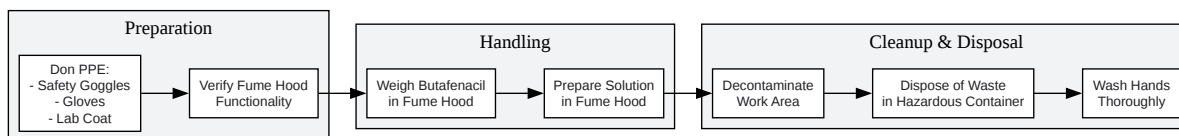
Experimental Protocols

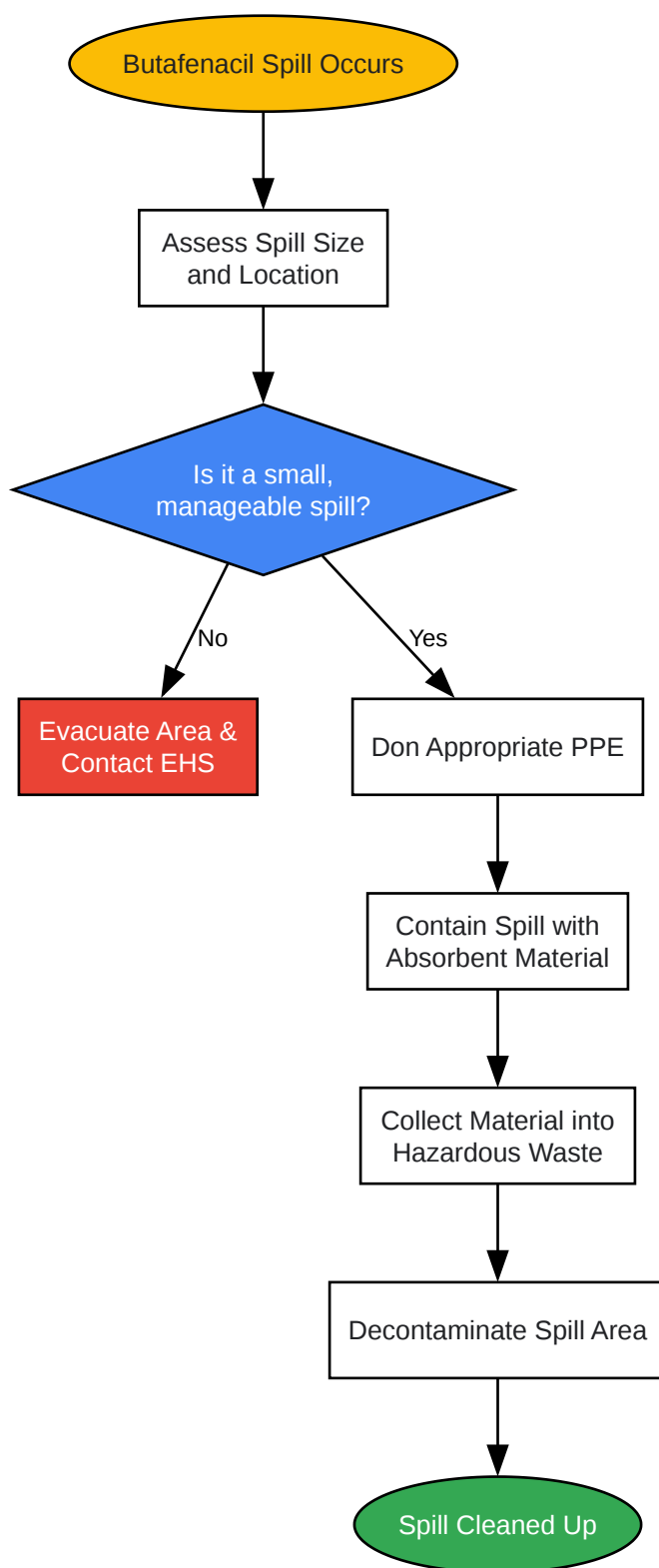
Protocol 1: Standard Procedure for Weighing and Preparing **Butafenacil** Solutions

- Preparation:
 - Ensure the chemical fume hood is operational.
 - Don all required PPE (safety goggles, chemical-resistant gloves, lab coat).
 - Designate a specific area within the fume hood for handling **Butafenacil**.

- Weighing:
 - Use a calibrated analytical balance inside the fume hood.
 - Carefully transfer the desired amount of **Butafenacil** powder from the stock container to a pre-tared weighing vessel.
 - Minimize the generation of dust.
- Solubilization:
 - Add the weighed **Butafenacil** to the desired solvent in a suitable container (e.g., beaker, flask).
 - Stir the solution gently until the **Butafenacil** is fully dissolved. Avoid splashing.
- Cleanup:
 - Wipe down the balance and surrounding area with a damp cloth.
 - Dispose of all contaminated materials (e.g., weighing paper, pipette tips) in the designated hazardous waste container.
 - Wash hands thoroughly after completing the procedure.

Visualizations





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- To cite this document: BenchChem. [Navigating Butafenacil in the Lab: A Technical Safety Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668078#how-to-handle-butenafenacil-safely-in-a-laboratory-setting]

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